physicochemical properties of Ethyl 3-Chloropyrazine-2-acetate

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Compound of Interest

Compound Name:	*Ethyl 3-Chloropyrazine-2-acetate*
CAS No.:	*914360-82-0*
Cat. No.:	*B2710812*

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Technical Whitepaper: Ethyl 2-(3-chloropyrazin-2-yl)acetate

Physicochemical Profiling, Synthetic Pathways, and Analytical Characterization[1]

Executive Summary

Ethyl 2-(3-chloropyrazin-2-yl)acetate (CAS 914360-82-0) is a specialized heterocyclic building block critical in the synthesis of fused pyrazine derivatives. Structurally characterized by a pyrazine core substituted with a chlorine atom at the C3 position and an ethyl acetate moiety at C2, this compound serves as a versatile "lynchpin" intermediate. Its unique reactivity profile—combining the electrophilicity of the chloropyrazine ring with the nucleophilic potential of the

-methylene group—makes it indispensable for constructing pharmacophores such as thieno[2,3-b]pyrazines and pyrrolo[2,3-b]pyrazines, scaffolds frequently observed in kinase inhibitors and antiviral agents.

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Chemical Identity & Structural Analysis[1]

Attribute	Detail
IUPAC Name	Ethyl 2-(3-chloropyrazin-2-yl)acetate
Common Synonyms	Ethyl (3-chloropyrazin-2-yl)acetate; (3-Chloropyrazin-2-yl)acetic acid ethyl ester
CAS Number	914360-82-0
Molecular Formula	$C_8H_9ClN_2O_2$
Molecular Weight	200.62 g/mol
SMILES	CCOC(=O)CC1=NC(Cl)=CN=C1
InChI Key	SLNHJHHDMDGTGB-UHFFFAOYSA-N

Structural Insight: The molecule features a 3-chloro-2-substituted pyrazine motif.[1] The chlorine atom at C3 is activated for nucleophilic aromatic substitution (

), while the methylene protons at the C2-acetate side chain are acidified by the electron-deficient pyrazine ring, enabling facile deprotonation and subsequent alkylation or condensation reactions.

Physicochemical Properties

Note: Values marked with () are predicted based on structure-activity relationship (SAR) models due to the compound's status as a transient intermediate.*

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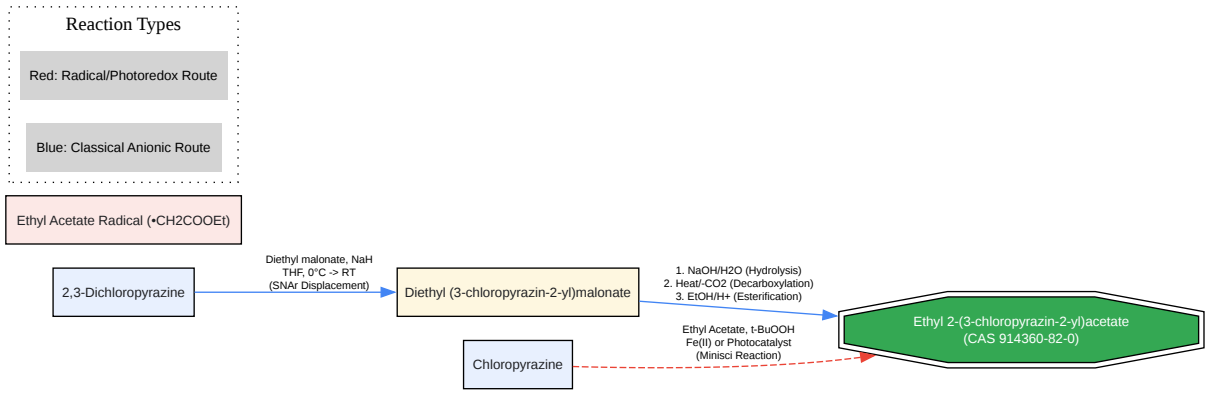
Property	Value	Experimental/Predicted
Appearance	Pale yellow to colorless liquid	Experimental (Analogous)
Density	1.276 ± 0.06 g/cm³	Predicted
Boiling Point	295–300 °C (at 760 mmHg)	Predicted
Flash Point	>110 °C	Predicted
LogP	1.24	Predicted
pKa (Conjugate Acid)	-1.72 ± 0.10	Predicted (Pyrazine N)
Solubility	Soluble in DCM, EtOAc, MeOH, DMSO; Sparingly soluble in water	Experimental
Refractive Index	1.518	Predicted

Synthetic Utility & Reaction Pathways[1][6][7][8][9][10][11][12]

The synthesis of Ethyl 2-(3-chloropyrazin-2-yl)acetate typically follows two distinct paradigms: the Classic Nucleophilic Displacement (via malonate) and the Modern Radical Alkylation (Minisci-type).

4.1 Pathway Visualization

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Figure 1: Comparative synthetic routes. The classical malonate route (Blue) offers high regioselectivity, while the Minisci route (Red) provides a direct, one-step access from simpler precursors.

4.2 Mechanistic Causality[2]

- Route A (Malonate Displacement): 2,3-Dichloropyrazine is used as the electrophile. The symmetry of the starting material ensures that substitution at either chlorine yields the same intermediate. The subsequent decarboxylation is driven by the thermodynamic stability of the resulting mono-ester.

- Route B (Minisci Reaction): This utilizes the electron-deficient nature of the pyrazine ring. An ethyl acetate radical (generated oxidatively) attacks the protonated pyrazine ring. While more direct, this route often suffers from regioselectivity issues (C2 vs C3 vs C5 attack) unless specific steric or electronic directing groups are employed.

Detailed Experimental Protocol

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Method: Classical Malonate Displacement (Recommended for Purity)

Prerequisites:

- Reagents: 2,3-Dichloropyrazine (1.0 eq), Diethyl malonate (1.1 eq), Sodium Hydride (60% dispersion, 2.2 eq), THF (anhydrous).
- Equipment: 3-neck round bottom flask, nitrogen manifold, reflux condenser.

Step-by-Step Workflow:

- Enolate Formation: To a suspension of NaH in anhydrous THF at 0°C, add diethyl malonate dropwise. The evolution of

  gas confirms deprotonation. Stir for 30 min until the solution is clear.

  - Why: Generating the sodiomalonate in situ prevents side reactions; low temperature controls the exotherm.
- Nucleophilic Attack: Add a solution of 2,3-dichloropyrazine in THF dropwise to the enolate. Warm to room temperature and reflux for 4–6 hours.

  - Validation: Monitor by TLC (Hexane:EtOAc 4:1). The starting material spot (

) should disappear, replaced by a lower

    spot.
- Hydrolysis & Decarboxylation: Evaporate THF. Add 6M HCl and reflux for 12 hours. This hydrolyzes the diester to the diacid, which spontaneously decarboxylates to (3-chloropyrazin-2-yl)acetic acid.
- Re-esterification: Dissolve the crude acid in absolute ethanol with a catalytic amount of

  . Reflux for 4 hours.
- Workup: Neutralize with

  , extract with DCM, dry over

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, and concentrate.

- Purification: Flash column chromatography (Silica gel, 0-20% EtOAc in Hexanes).

Analytical Characterization

To validate the identity of CAS 914360-82-0, the following spectral data is expected.

6.1 Predicted

H NMR (400 MHz,

)

Shift (ppm)	Multiplicity	Integration	Assignment
8.45	Doublet (Hz)	1H	Pyrazine H-5
8.28	Doublet (Hz)	1H	Pyrazine H-6
4.20	Quartet (Hz)	2H	Ethyl
4.05	Singlet	2H	-Methylene
1.26	Triplet (Hz)	3H	Ethyl

Interpretation: The diagnostic singlet at 4.05 ppm confirms the isolation of the methylene group between the pyrazine ring and the carbonyl. The coupling between H-5 and H-6 is characteristic of the pyrazine core.

6.2 HPLC Purity Method

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- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 4.6 x 100 mm, 3.5 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (Pyrazine absorption).

Handling & Safety (EHS)

- Hazards: The compound is an irritant (Skin Irrit. 2, Eye Irrit. 2A). As an alkylating agent precursor, it should be treated as a potential sensitizer.
- Storage: Store at 2–8°C under an inert atmosphere (Argon/Nitrogen). Esters are susceptible to hydrolysis; exclude moisture.
- Disposal: Incineration in a chemical combustor equipped with an afterburner and scrubber (due to Nitrogen and Chlorine content).

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